

Physicochemical Profiling of Halogenated Isoxazole Amines: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-3-ethylisoxazol-5-amine

CAS No.: 166964-38-1

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Executive Summary

Isoxazole amines are privileged scaffolds in medicinal chemistry, serving as critical bioisosteres for amide bonds and aromatic spacers in drugs like Valdecoxib (COX-2 inhibitor) and Sulfamethoxazole (antibiotic). The introduction of halogen atoms (F, Cl, Br, I) onto the isoxazole core—particularly at the C4 position—profoundly alters the physicochemical landscape. This guide dissects the electronic and steric consequences of these modifications, focusing on the modulation of basicity (pKa), lipophilicity (LogP), and the strategic exploitation of halogen bonding for target affinity.

Molecular Architecture & Electronic Effects

The isoxazole ring is a

-excessive heteroaromatic system, yet it acts as an electron-withdrawing group (EWG) relative to an exocyclic amine. The positioning of the amine (C3 vs. C5) and the halogen (C4) creates a "push-pull" electronic system that defines the molecule's reactivity and binding properties.

The 3-Amino vs. 5-Amino Dichotomy

The physicochemical behavior of isoxazole amines is strictly position-dependent.

- 3-Aminoisoxazoles: The amine is flanked by the ring nitrogen and oxygen. The inductive withdrawal by the adjacent oxygen reduces the availability of the nitrogen lone pair, but the ring nitrogen can participate in a specific H-bond network.
 - Melting Point: Significantly higher (~148–150°C) due to robust intermolecular H-bonding networks (dimerization).
 - NMR Signature: The C5-proton is deshielded (downfield) compared to the C3-proton in the isomer.^[1]
- 5-Aminoisoxazoles: The amine is distal to the ring nitrogen.
 - Melting Point: Lower (~84–86°C), indicating weaker crystal packing forces.
 - Basicity: Generally slightly more basic than the 3-isomer due to resonance donation into the C=N bond, though still weak.

Halogenation and the Sigma-Hole

Substituting the C4 hydrogen with a halogen (Cl, Br, I) introduces a region of positive electrostatic potential on the extension of the C-X bond, known as the

-hole.

- Fluorine (F): High electronegativity, negligible
-hole. Acts purely as an H-bond acceptor and metabolic blocker.
- Chlorine/Bromine/Iodine: Progressively larger
-holes. These atoms can act as Lewis acids, forming linear halogen bonds () with backbone carbonyls in protein binding pockets.

Key Physicochemical Parameters

Acidity and Basicity (pKa)

Unlike aniline (pKa ~4.6) or pyridine (pKa ~5.2), isoxazole amines are extremely weak bases.

- Typical pKa (Conjugate Acid): ~2.0 – 2.5
- Mechanistic Insight: The electronegative oxygen atom in the ring exerts a strong negative inductive effect (-I), pulling electron density away from the exocyclic amine.
- Halogen Effect: A C4-halogen further lowers the pKa via inductive withdrawal.
 - Implication: At physiological pH (7.4), these amines are neutral. They do not form cationic salts under standard physiological conditions, which enhances membrane permeability but necessitates specific formulation strategies for solubility (e.g., cosolvents or amorphous solid dispersions).

Lipophilicity (LogP/LogD)

The base isoxazole ring is relatively polar (LogP ~0.1). Halogenation tunes this parameter linearly.

- LogP Increments:
 - + Cl: Adds ~0.6 – 0.7 units.
 - + Br: Adds ~0.8 – 0.9 units.
- Blood-Brain Barrier (BBB): Non-halogenated isoxazole amines are often too polar for rapid CNS penetration. C4-halogenation raises the LogP into the optimal CNS range (2.0 – 3.5) without introducing excessive molecular weight.

Metabolic Stability

The C4 position is the metabolic "soft spot" of the isoxazole ring, susceptible to oxidative metabolism.

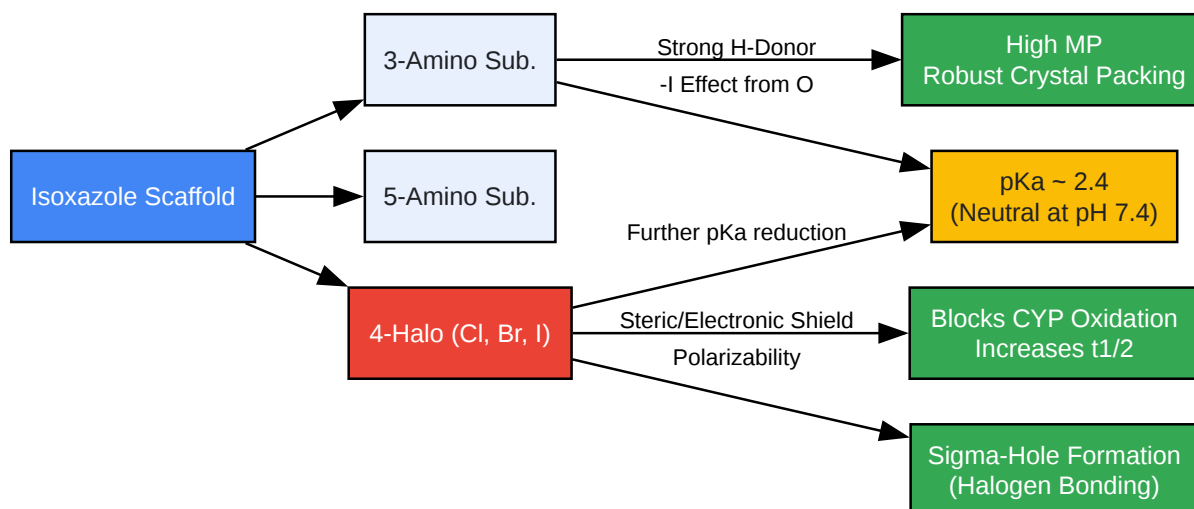
- Oxidative Blockade: Introduction of Cl or F at C4 sterically and electronically blocks CYP450-mediated oxidation, significantly extending half-life ().

- Reductive Liability: The N-O bond is susceptible to reductive cleavage by bacterial reductases (e.g., in the gut), opening the ring to form an -enaminoketone. This is a key degradation pathway for sulfamethoxazole-like drugs.

Visualization of Concepts

Diagram 1: Structure-Activity Relationship (SAR) Flow

This diagram illustrates the causal link between structural modifications and physicochemical outcomes.



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Caption: SAR map detailing how regiochemistry and halogenation drive physical properties.

Experimental Protocols

Protocol A: Spectrophotometric Determination of pKa

Rationale: Standard potentiometric titration is inaccurate for bases with $pK_a < 3$. UV-Vis spectrophotometry detects the shift in absorption maximum (

) between the protonated and neutral species.

Reagents:

- Stock Solution: 10 mM Halogenated Isoxazole Amine in Methanol.
- Buffers: Citrate-Phosphate series (pH 1.0 – 5.0).
- Acid: 1.0 M HCl (for fully protonated reference).
- Base: 1.0 M NaOH (for fully deprotonated reference).

Workflow:

- Baseline Scan: Record UV spectrum (200–400 nm) of the compound in 0.1 M HCl (Species) and 0.1 M NaOH (Species). Identify the analytical wavelength where the absorbance difference is maximal.
- Sample Preparation: Prepare 10 samples: 50 L Stock + 2.95 mL Buffer (pH 1.0, 1.5, 2.0, ... 5.0).
- Measurement: Measure Absorbance () at the analytical wavelength for each pH.
- Calculation: Plot vs. pH. Fit to the Henderson-Hasselbalch equation:

Protocol B: LogP Determination via HPLC (OECD 117)

Rationale: Shake-flask methods are slow and prone to emulsion errors. HPLC correlates retention time (

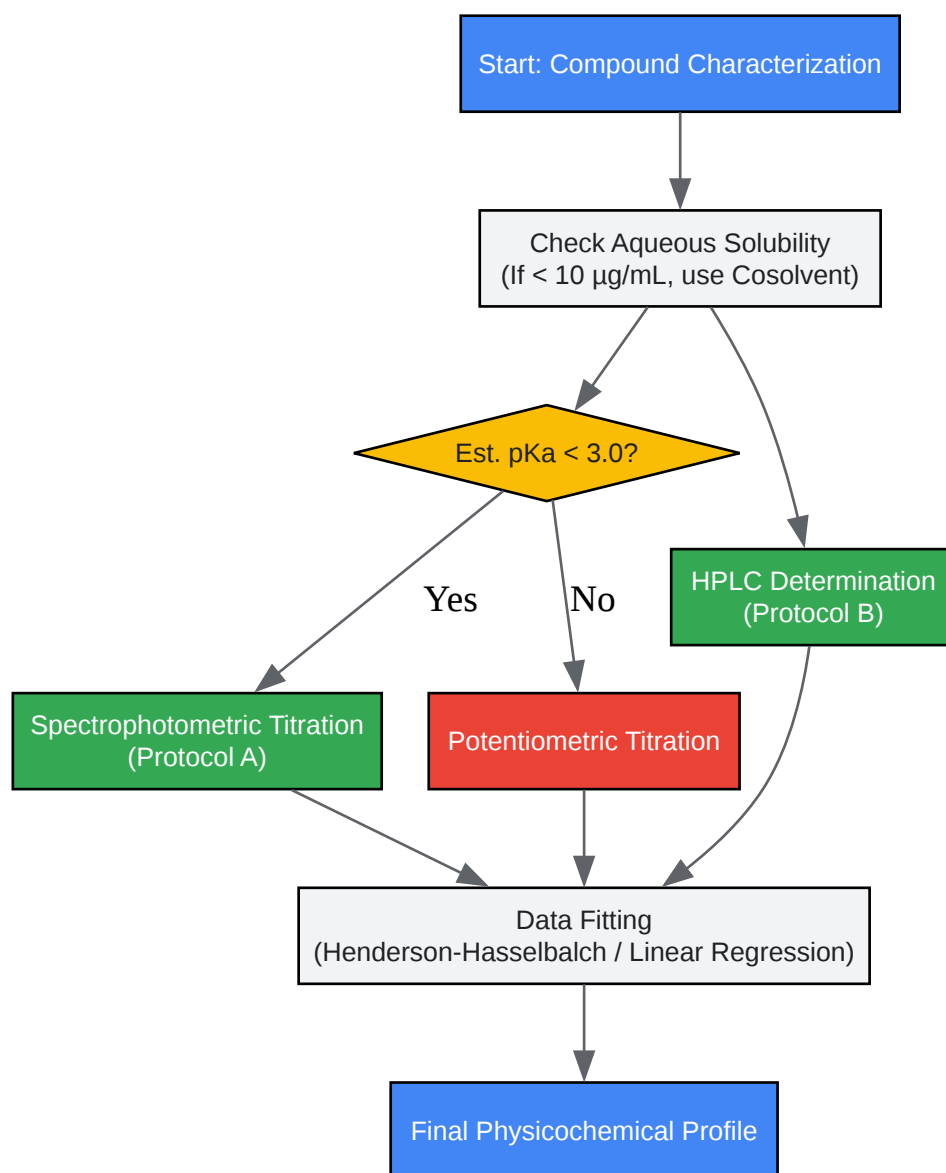
) on a C18 column with LogP.

Workflow:

- Calibration: Inject a mixture of 6 reference standards with known LogP values (e.g., Acetanilide, Toluene, Naphthalene).

- Capacity Factor (k'): Calculate k' , where t_R is the dead time (determined by Thiourea).
- Curve Fitting: Construct a calibration curve:
$$\log P = a \cdot \log k' + b$$
- Sample Run: Inject the halogenated isoxazole amine. Determine its t_R and calculate LogP using the regression equation.

Diagram 2: Experimental Workflow



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Caption: Decision tree for selecting the correct analytical method based on estimated properties.

Halogen Bonding in Drug Design

The "sigma-hole" on the C4-halogen is a powerful tool for rational drug design, offering a specific, directional interaction that is orthogonal to hydrogen bonding.

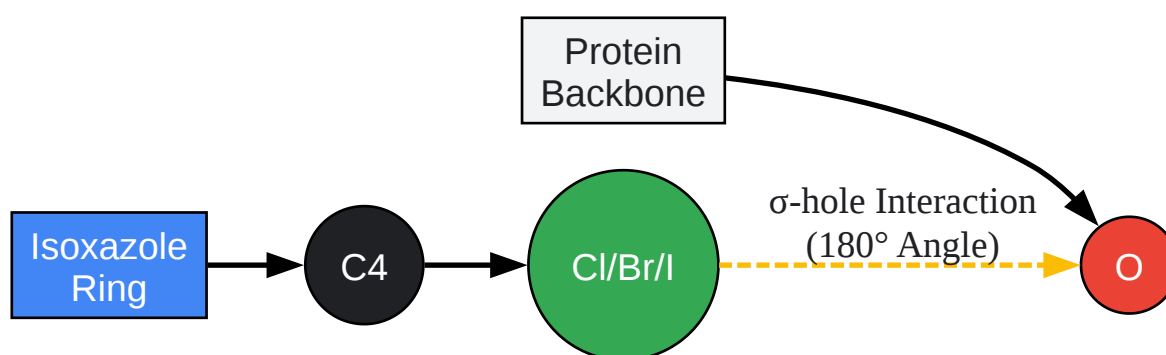
- Interaction Geometry: The halogen bond (

) is strictly linear (angle

).

- **Binding Energy:** A C4-Iodine isoxazole can contribute 2–5 kcal/mol of binding energy if properly aligned with a backbone carbonyl oxygen in the target protein.
- **Case Study Application:** In kinase inhibitors, replacing a C4-H with C4-Cl often improves potency not just via lipophilicity, but by displacing a conserved water molecule or engaging a gatekeeper residue via halogen bonding.

Diagram 3: Halogen Bonding Interaction



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Caption: Schematic of the directional halogen bond between a C4-halo-isoxazole and a protein carbonyl.

Data Summary Table

Parameter	3-Aminoisoxazole	5-Aminoisoxazole	4-Chloro-3-aminoisoxazole
pKa (Conj. Acid)	~2.0 - 2.4	~2.5 - 2.8	< 1.5 (Est.)
Melting Point	148–150°C	84–86°C	> 160°C
LogP (Exp.)	0.1	0.1	~0.7
H-Bond Donor	Strong (dimerizes)	Moderate	Strong
Metabolic Fate	Ring Cleavage	Ring Cleavage	Stable to Oxidation

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